

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Nitroisophthalic Acid

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Compound of Interest

Compound Name: 2-Nitroisophthalic acid

Cat. No.: B105565

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For Immediate Implementation: This document provides crucial safety and logistical information for the handling and disposal of **2-Nitroisophthalic acid** (CAS No. 21161-11-5). Adherence to these protocols is essential for ensuring the safety of all laboratory personnel and the integrity of your research.

Essential Safety and Personal Protective Equipment (PPE)

When handling **2-Nitroisophthalic acid**, a crystalline powder, the primary hazards are skin and eye irritation.^[1] Therefore, a comprehensive approach to personal protection is mandatory. This includes the use of engineering controls, such as a chemical fume hood or a well-ventilated area, to minimize dust inhalation.

Minimum Required PPE:

Equipment	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles.[1][2]	Protects against dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[2]	Prevents direct skin contact and irritation.[1]
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved respirator with a dust filter.	Required when handling large quantities or if dust cannot be controlled by engineering means.

Operational Plan: From Receipt to Use

A systematic workflow is critical to safely manage **2-Nitroisophthalic acid** within the laboratory.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1]

Step 2: Preparation and Handling

- All handling of **2-Nitroisophthalic acid** powder should be conducted within a chemical fume hood or a designated, well-ventilated workspace to control dust.
- Before handling, ensure all required PPE is correctly worn.
- Avoid creating dust. Use appropriate tools for weighing and transferring the chemical.
- Wash hands thoroughly after handling.[1]

Step 3: In Case of Exposure or Spill

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[1\]](#) [\[2\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For larger spills, follow emergency procedures and contact your institution's safety officer.

Disposal Plan

Proper disposal of **2-Nitroisophthalic acid** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

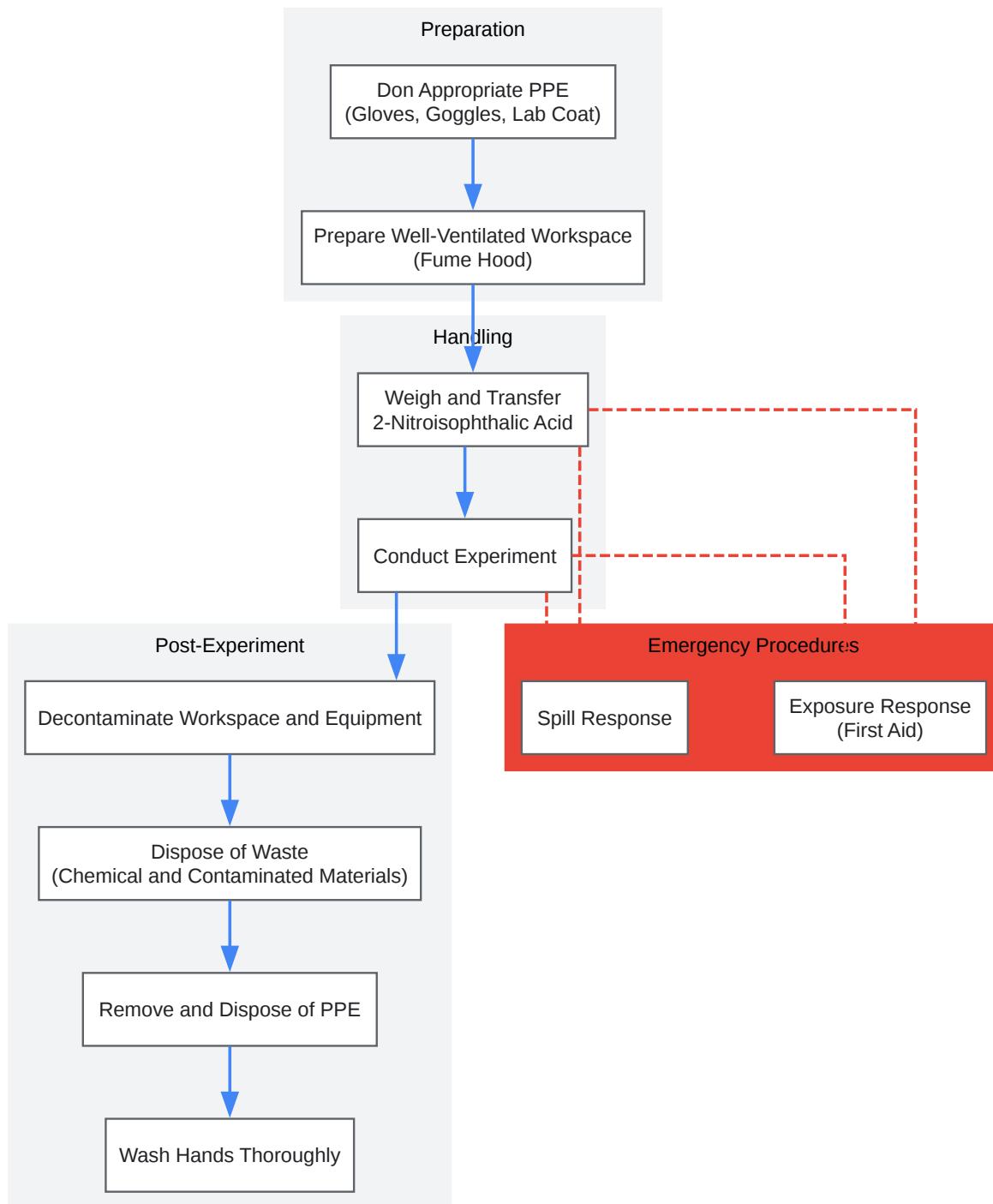
- Waste Chemical: Dispose of surplus and non-recyclable **2-Nitroisophthalic acid** through a licensed disposal company. Do not allow the chemical to enter drains.
- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with local, state, and federal regulations.

Quantitative Data

Property	Value	Reference
CAS Number	21161-11-5	[1] [3] [4]
Molecular Formula	C8H5NO6	[1] [5]
Molecular Weight	211.13 g/mol	[2] [5]
Appearance	Crystalline Powder	N/A
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation)	[1]

Workflow for Safe Handling of 2-Nitroisophthalic Acid

Safe Handling Workflow for 2-Nitroisophthalic Acid

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Caption: A logical workflow for the safe handling of **2-Nitroisophthalic acid**.

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